

A Comprehensive Technical Guide to the Physicochemical Properties of Nonadecanoic Acid

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Compound of Interest

Compound Name: *Nonadecanoic Acid*

Cat. No.: *B056537*

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Introduction

Nonadecanoic acid, also known as nonadecylic acid, is a saturated fatty acid with a 19-carbon chain.^[1] Its chemical formula is $\text{CH}_3(\text{CH}_2)_{17}\text{COOH}$. While less common in nature than even-numbered chain fatty acids, **nonadecanoic acid** is found in various plant oils, animal fats, and microbial sources.^{[1][2]} This document provides an in-depth overview of the core physicochemical properties of **nonadecanoic acid**, outlines a standard experimental protocol for its analysis, and presents a visual workflow for this procedure. This technical guide is intended to serve as a valuable resource for professionals in research, science, and drug development who are working with or interested in this long-chain fatty acid.

Physicochemical Properties of Nonadecanoic Acid

The physical and chemical characteristics of **nonadecanoic acid** are crucial for its handling, application, and analysis. These properties are summarized in the tables below.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₃₈ O ₂	[1][3]
Molecular Weight	298.5 g/mol	[1][3][4]
Appearance	White crystalline flakes or powder	[1][5]
Melting Point	68-70 °C	[1][4][6]
Boiling Point	297 °C at 100 mmHg; ~300 °C at 760 mmHg	[1][4][5]
Density	0.886 ± 0.06 g/cm ³ (Predicted)	[1][4]
Physical State	Solid at room temperature	[5]

Solubility and Partitioning

Property	Value	Source(s)
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Slightly soluble in chloroform and methanol	[1][4]
LogP (Octanol-Water)	8.339 (Estimated)	[1]

Acidity

Property	Value	Source(s)
pKa	4.78 ± 0.10 (Predicted)	[1]

Experimental Protocol: Quantification of Nonadecanoic Acid by Gas Chromatography-Mass Spectrometry (GC-MS)

The accurate quantification of **nonadecanoic acid** in various matrices is essential for research and development. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical

technique for this purpose. However, due to the low volatility of long-chain fatty acids, a derivatization step is necessary to convert **nonadecanoic acid** into a more volatile form, typically a fatty acid methyl ester (FAME).^{[7][8]}

This protocol outlines a general yet detailed methodology for the analysis of **nonadecanoic acid**.

Materials and Reagents

- **Nonadecanoic acid** standard (≥99.5% purity)
- Internal Standard (e.g., Heptadecanoic acid)
- Methanol (anhydrous, ≥99.8%)
- Chloroform
- Hexane (GC grade)
- Derivatization agent: 14% Boron trifluoride (BF₃) in methanol or 2% H₂SO₄ in methanol
- Saturated sodium chloride solution
- Anhydrous sodium sulfate
- Glassware: screw-capped test tubes, pipettes, autosampler vials

Sample Preparation and Lipid Extraction (Folch Method)

This procedure is suitable for biological samples such as plasma, tissues, or cell cultures.

- To a known amount of sample (e.g., 100 µL of plasma or a cell pellet), add a known amount of the internal standard.
- Add 2 mL of a 2:1 (v/v) chloroform:methanol mixture.
- Vortex the mixture vigorously for 2 minutes to ensure thorough lipid extraction.
- Add 0.5 mL of a 0.9% NaCl solution to induce phase separation.

- Centrifuge the mixture to achieve a clear separation of the layers.
- Carefully collect the lower organic phase (chloroform layer) containing the lipids and transfer it to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.

Derivatization to Fatty Acid Methyl Ester (FAME)

- To the dried lipid extract, add 1 mL of 14% BF_3 in methanol.
- Seal the tube tightly and heat at 60°C for 30 minutes in a water bath or heating block.
- Allow the reaction mixture to cool to room temperature.
- Add 1 mL of saturated sodium chloride solution to stop the reaction.
- Extract the FAMES by adding 1 mL of hexane and vortexing for 1 minute.
- Centrifuge to separate the phases.
- Transfer the upper hexane layer containing the FAMES to a new tube.
- Dry the hexane extract over anhydrous sodium sulfate.
- Transfer the final extract to an autosampler vial for GC-MS analysis.

GC-MS Instrumental Parameters

The following are typical GC-MS parameters that can be optimized for specific instrumentation and applications.

- Gas Chromatograph: Agilent 6890N or equivalent
- Column: DB-5ms (30 m × 0.25 mm inner diameter × 0.25 μm film thickness) or equivalent
- Injection Volume: 1 μL
- Inlet Temperature: 250°C

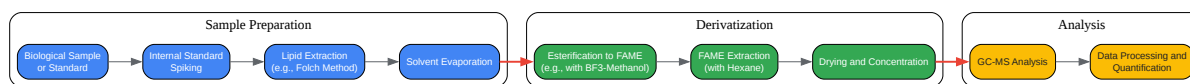
- Injection Mode: Splitless
- Carrier Gas: Helium at a constant flow rate of 1 mL/min
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes
 - Ramp 1: Increase to 250°C at 10°C/min
 - Hold at 250°C for 10 minutes
- Mass Spectrometer: Agilent 5975 or equivalent
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 50-550
- Data Acquisition: Full scan mode

Quantification

Quantitative analysis is performed by creating a calibration curve. This is achieved by preparing a series of standard solutions of **nonadecanoic acid** at different concentrations, adding a constant amount of the internal standard to each, and subjecting them to the same derivatization and analysis procedure as the samples. The ratio of the peak area of the **nonadecanoic acid** methyl ester to the peak area of the internal standard methyl ester is plotted against the concentration of **nonadecanoic acid**. The concentration of **nonadecanoic acid** in the unknown samples can then be determined from this calibration curve.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the GC-MS analysis of **nonadecanoic acid**.



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Caption: Workflow for the GC-MS analysis of **nonadecanoic acid**.

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References

- 1. Nonadecanoic acid (68002-88-0) for sale [vulcanchem.com]
- 2. researchgate.net [researchgate.net]
- 3. Nonadecanoic Acid | C₁₉H₃₈O₂ | CID 12591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 646-30-0 CAS MSDS (NONADECANOIC ACID) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. nonadecanoic acid, 646-30-0 [thegoodscentscompany.com]
- 6. ノナデカン酸 analytical standard | Sigma-Aldrich [sigmaaldrich.com]
- 7. jfda-online.com [jfda-online.com]
- 8. benchchem.com [benchchem.com]
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